

Technical Monograph: 2',4'-Difluoro-3-phenylpropiophenone

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Compound of Interest

Compound Name: 2',4'-Difluoro-3-phenylpropiophenone

CAS No.: 898788-87-9

Cat. No.: B1327403

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Chemical Ontology: Dihydrochalcone Derivative | CAS: 898788-87-9 | Role: API Intermediate & Pharmacophore Scaffold

Executive Summary & Strategic Utility

In modern drug discovery, the 2,4-difluorophenyl moiety is a "privileged structure." It is extensively utilized to enhance metabolic stability by blocking the P450-mediated oxidation of aromatic rings (specifically at the metabolically vulnerable 2 and 4 positions).

2',4'-Difluoro-3-phenylpropiophenone (hereafter DFPP) serves as a specialized electrophilic building block. Unlike simple acetophenones, the 3-phenylpropyl chain provides a pre-installed hydrophobic linker, making DFPP an ideal precursor for:

- Homoisoflavonoids: Via cyclization strategies.
- Kinase Inhibitors: As a scaffold for ATP-binding pocket occupancy where the difluorophenyl group engages in pi-stacking interactions.

- Antifungal Agents: As a chain-extended analogue of the azole class intermediates.

Molecular Architecture & Physiochemical Profile

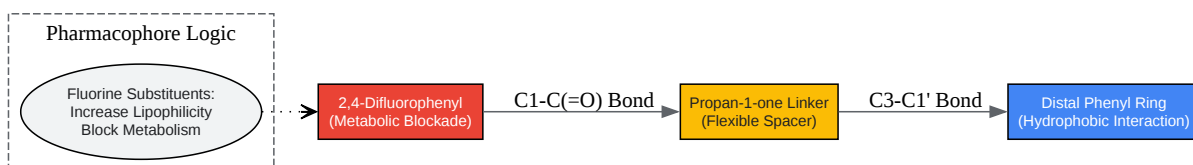
The molecule consists of a 2,4-difluorophenyl ring linked via a propyl-1-one spacer to a distal phenyl ring.

Structural Data Table

Property	Value / Description
IUPAC Name	1-(2,4-Difluorophenyl)-3-phenylpropan-1-one
Molecular Formula	C ₁₅ H ₁₂ F ₂ O
Molecular Weight	246.25 g/mol
Exact Mass	246.0856
LogP (Predicted)	~3.8 (Highly Lipophilic)
H-Bond Acceptors	2 (C=O, F)
H-Bond Donors	0
Rotatable Bonds	4

Fluorine Electrostatics & Conformation

The ortho-fluorine (2'-position) exerts a significant steric and electronic effect on the carbonyl group. It forces the carbonyl out of coplanarity with the aromatic ring to minimize dipole repulsion, slightly reducing the electrophilicity of the ketone compared to the non-fluorinated analogue. This is a critical consideration for downstream nucleophilic additions.



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Figure 1: Pharmacophore segmentation of DFPP showing functional regions.

Synthetic Pathways

Two primary routes are validated for high-purity synthesis. Method A is preferred for industrial scalability, while Method B is used for convergent synthesis when the aldehyde precursor is readily available.

Method A: Friedel-Crafts Acylation (Scalable)

This method utilizes 1,3-difluorobenzene and hydrocinnamoyl chloride. It is highly regioselective due to the directing effects of the fluorine atoms.

- Reagents: 1,3-Difluorobenzene, 3-Phenylpropionyl chloride, AlCl_3 (Lewis Acid).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.
- Thermodynamics: Exothermic; requires cryo-cooling (0°C to -10°C) during addition.

Method B: Hydrogenation of Chalcone (Lab Scale)

Reduction of (E)-1-(2,4-difluorophenyl)-3-phenylprop-2-en-1-one.

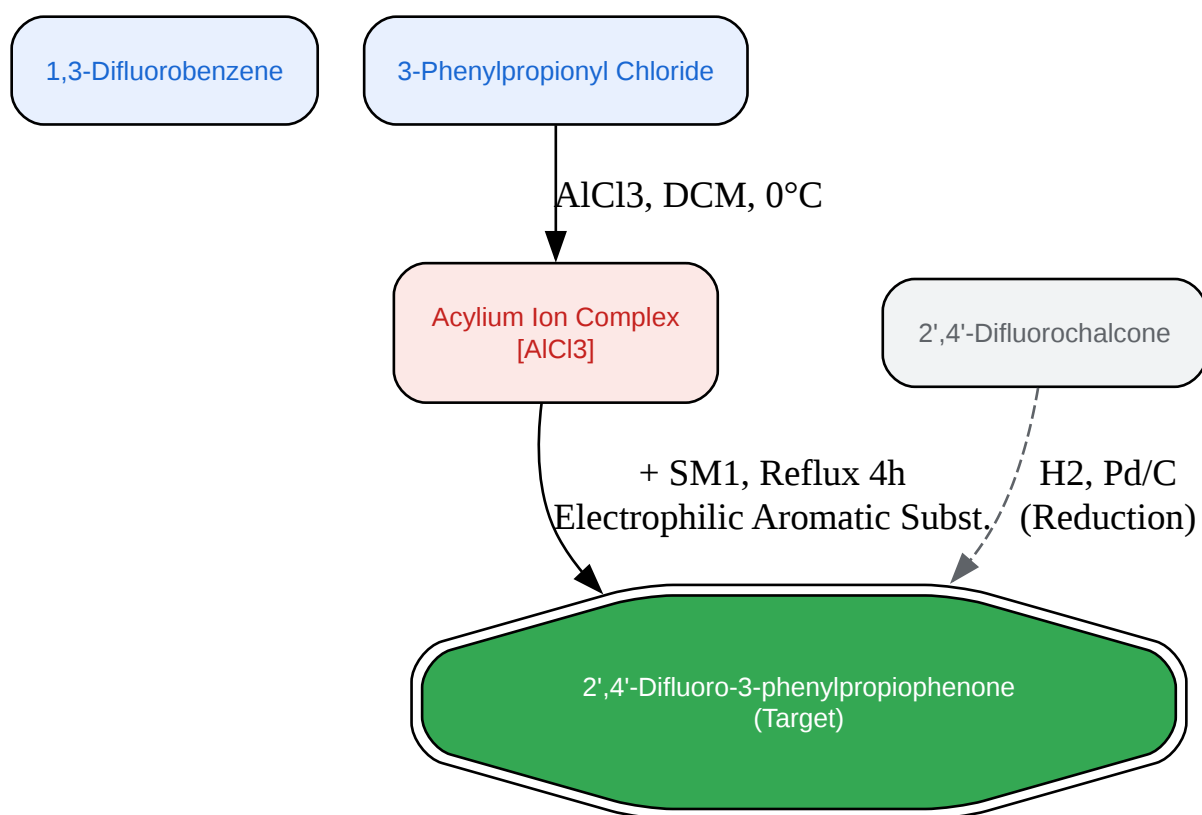
- Precursor: 2',4'-Difluorochalcone.
- Catalyst: Pd/C (10%) or Wilkinson's Catalyst.
- Condition: H_2 (1 atm), Ethanol/EtOAc, RT.

Detailed Protocol: Friedel-Crafts Acylation

This protocol ensures >95% regioselectivity for the 1-position (between the fluorines is sterically hindered; para to F is preferred).

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel.

- Lewis Acid Activation: Charge flask with anhydrous AlCl_3 (1.1 eq) and anhydrous DCM (5 vol). Cool to 0°C .
- Acyl Chloride Formation (In-situ): If starting from hydrocinnamic acid, convert to acid chloride using SOCl_2 /DMF cat. Remove excess SOCl_2 before use.
- Addition 1: Add 3-phenylpropionyl chloride (1.0 eq) dropwise to the AlCl_3 slurry. Stir for 15 min to form the acylium ion complex.
- Addition 2: Add 1,3-difluorobenzene (1.05 eq) dropwise, maintaining internal temp $< 5^\circ\text{C}$.
- Reaction: Warm to Room Temperature (RT) and reflux for 2-4 hours. Monitor by TLC (Hexane:EtOAc 9:1).
- Quench: Pour reaction mixture slowly onto crushed ice/HCl.
- Workup: Extract with DCM (3x). Wash organics with Brine, NaHCO_3 . Dry over MgSO_4 .
- Purification: Recrystallization from Ethanol or Flash Chromatography (SiO_2).



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Figure 2: Synthetic logic flow comparing the Friedel-Crafts route (Solid) and Chalcone Reduction (Dashed).

Structural Characterization & Quality Control

Verification of the 2,4-substitution pattern is critical, as 2,6-isomers are common impurities in poor quality synthesis.

Expected Spectroscopic Signatures[1]

Technique	Diagnostic Signal	Mechanistic Interpretation
^1H NMR (CDCl_3)	δ 7.95 (td, 1H)	H-6': The proton at position 6' is deshielded by the carbonyl but split by F-4' and F-2'.
^1H NMR (CDCl_3)	δ 6.90 - 7.05 (m, 2H)	H-3', H-5': Upfield shift due to shielding by fluorine lone pairs.
^1H NMR (CDCl_3)	δ 3.25 (t, 2H), 3.05 (t, 2H)	-CH ₂ -CH ₂ -: Characteristic triplets of the dihydrochalcone bridge.
^{13}C NMR	δ ~196.0 ppm	C=O: Carbonyl carbon, split into a triplet or doublet of doublets by F atoms.
^{19}F NMR	δ -105 to -110 ppm	F-2', F-4': Distinct signals showing coupling to protons.
IR Spectroscopy	1680-1690 cm^{-1}	$\nu(\text{C}=\text{O})$: Ketone stretch. Lower frequency than non-fluorinated analogs due to conjugation.

Impurity Profiling

- Impurity A (Regioisomer): 2',6'-Difluoro-3-phenylpropioiphenone. Detected by ^1H NMR (symmetry in aromatic region).

- Impurity B (Hydrolysis): Hydrocinnamic acid. Detected by broad -OH stretch in IR and acidic shift in NMR.

Application in Drug Development[2]

DFPP is not just a passive intermediate; it is a scaffold for Lead Optimization.

Metabolic Stability Enhancement

Replacing a standard phenyl ring with the 2,4-difluorophenyl moiety (via DFPP) typically increases the half-life (

) of a drug candidate. The C-F bond (approx. 116 kcal/mol) is resistant to Cytochrome P450 hydroxylation.

Synthesis of Chiral Alcohols

DFPP can be enantioselectively reduced (using CBS catalysts or biocatalysis) to form 1-(2,4-difluorophenyl)-3-phenylpropan-1-ol, a chiral synthon for serotonin reuptake inhibitors.

Heterocycle Formation

The ketone is a gateway to triazoles (antifungals) or pyrazoles (COX-2 inhibitors).

Example Workflow: Synthesis of a Pyrazole Derivative

- Formylation: React DFPP with DMF-DMA to form the enaminone.
- Cyclization: React enaminone with Hydrazine Hydrate.
- Result: 3-(2,4-difluorophenyl)-4-benzyl-pyrazole (Potential kinase inhibitor).

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